

# Hydroxy-PEG4-(CH<sub>2</sub>)<sub>2</sub>-Boc structure and synthesis pathways.

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## Compound of Interest

Compound Name: Hydroxy-PEG4-(CH<sub>2</sub>)<sub>2</sub>-Boc

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An In-depth Technical Guide to **Hydroxy-PEG4-(CH<sub>2</sub>)<sub>2</sub>-Boc**: Structure, Synthesis, and Applications

## Introduction

**Hydroxy-PEG4-(CH<sub>2</sub>)<sub>2</sub>-Boc**, with the chemical name tert-butyl (2-(2-(2-(2-hydroxyethoxy)ethoxy)ethoxy)ethyl)carbamate, is a heterobifunctional linker of significant interest in the fields of medicinal chemistry and drug development. It incorporates a tetraethylene glycol (PEG4) spacer, which enhances solubility and provides optimal spacing, a terminal hydroxyl group for further conjugation, and a tert-butoxycarbonyl (Boc) protected amine. This molecule is frequently utilized as an uncleavable linker in the synthesis of advanced therapeutic modalities such as Antibody-Drug Conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs).<sup>[1][2][3]</sup> Its structure allows for the precise and controlled assembly of complex bioconjugates.

## Chemical Structure and Physicochemical Properties

The structure of **Hydroxy-PEG4-(CH<sub>2</sub>)<sub>2</sub>-Boc** consists of a hydrophilic 12-atom PEG4 chain linked to an ethylamine, which is protected by an acid-labile Boc group. The other terminus of the PEG chain is a primary alcohol (hydroxyl group), available for subsequent chemical modification.

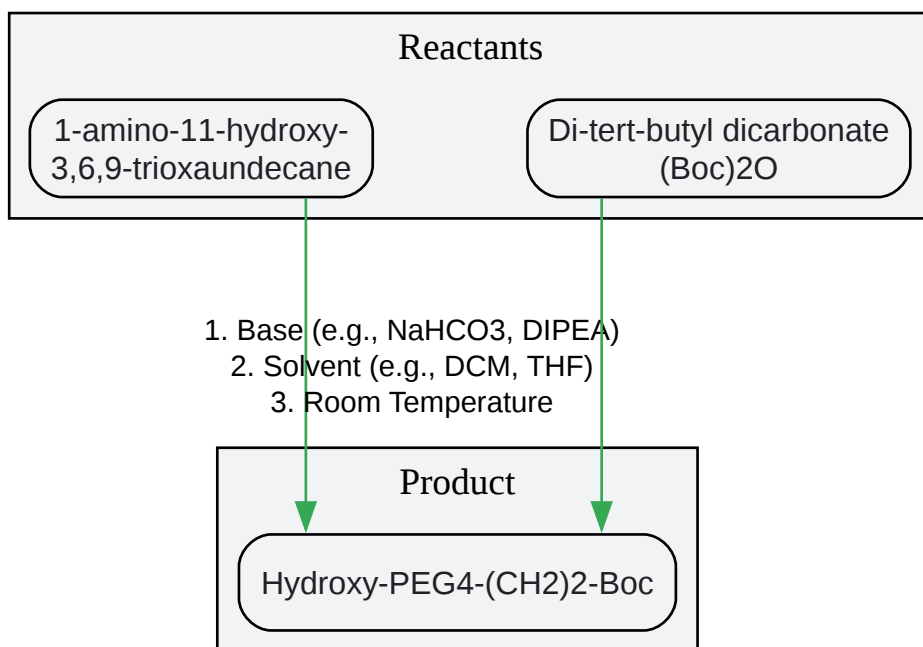
Structure: HO-(CH<sub>2</sub>CH<sub>2</sub>O)<sub>4</sub>-CH<sub>2</sub>CH<sub>2</sub>-NH-Boc

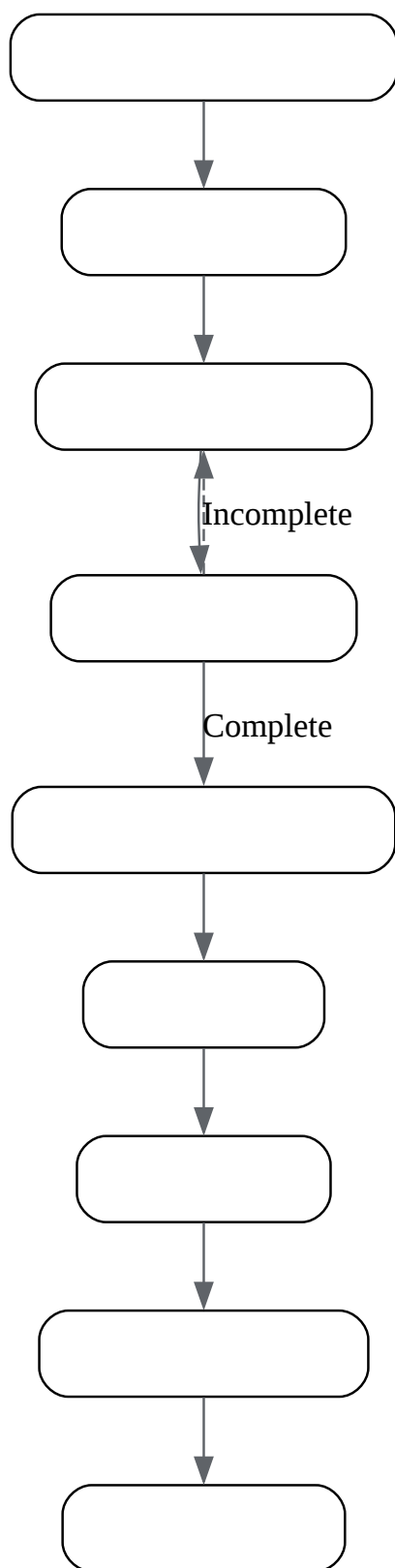
The key physicochemical data for this compound are summarized in the table below.

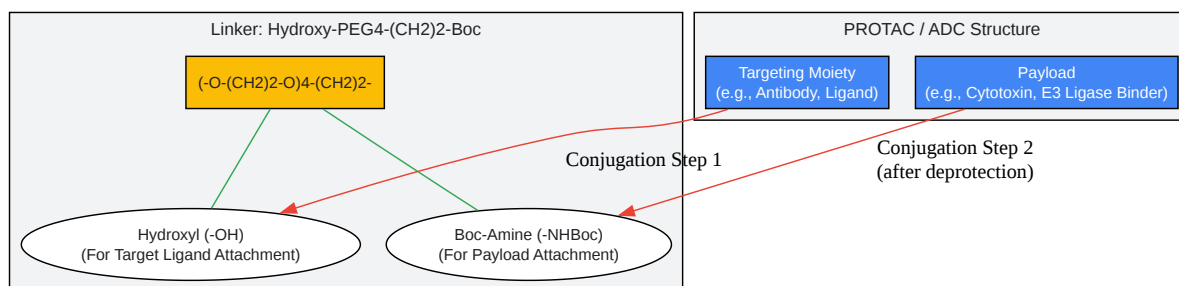
Property	Value	Reference
CAS Number	518044-32-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Formula	C15H31NO7	Calculated
Molecular Weight	337.41 g/mol	Calculated
Appearance	Liquid or Oil	<a href="#">[5]</a>
Purity	Typically >95% (HPLC)	<a href="#">[6]</a>
Solubility	Soluble in DMSO, DCM, Methanol	<a href="#">[2]</a>
Storage	Powder: -20°C for 3 years; In solvent: -80°C for 1 year	<a href="#">[1]</a>

## Synthesis Pathway

The most direct and common pathway for the synthesis of **Hydroxy-PEG4-(CH<sub>2</sub>)<sub>2</sub>-Boc** is the selective N-protection of the corresponding amino alcohol, 1-amino-11-hydroxy-3,6,9-trioxaundecane. The amine group is inherently more nucleophilic than the hydroxyl group, allowing for a chemoselective reaction.[\[7\]](#) The protection is achieved using di-tert-butyl dicarbonate (Boc<sub>2</sub>O) in the presence of a mild base.







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Address: 3281 E Guasti Rd

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